

Syringol Gentiobioside: A Technical Whitepaper for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Syringol Gentiobioside

Cat. No.: B13436358

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the physicochemical properties, biological significance, and analytical methodologies related to **Syringol Gentiobioside**. The information is compiled from publicly available scientific literature and databases, offering a technical guide for professionals in research and development.

Introduction

Syringol Gentiobioside (2,6-Dimethoxyphenyl 6-O- β -D-glucopyranosyl- β -D-glucopyranoside) is a phenolic glycoside that has garnered significant attention in the field of food and beverage science, particularly in enology. It is recognized as a key chemical marker for "smoke taint" in grapes and wine, a condition that imparts undesirable smoky, ashy, or medicinal aromas and flavors to the final product.^{[1][2]} This phenomenon occurs when vineyards are exposed to smoke from wildfires or prescribed burns.^[3] Volatile phenols present in the smoke, such as syringol, are absorbed by the grapes and subsequently glycosylated by the plant's enzymes, forming non-volatile glycosides like **Syringol Gentiobioside**.^[4] While these glycosides are not aromatic themselves, they can be hydrolyzed back to their volatile aglycones during fermentation or even in the mouth, releasing the characteristic off-flavors.^[1] Understanding the properties and behavior of **Syringol Gentiobioside** is therefore crucial for the agricultural and winemaking industries to mitigate the economic impact of smoke taint.

Physicochemical Properties

While **Syringol Gentiobioside** is a commercially available standard for analytical purposes, a complete set of experimentally determined physicochemical properties is not extensively documented in the available literature. The following tables summarize the known computed and experimental data for **Syringol Gentiobioside** and its aglycone, Syringol.

Syringol Gentiobioside

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₁₃	[5]
Molecular Weight	478.4 g/mol (Computed)	[5]
IUPAC Name	(2R,3R,4S,5S,6R)-2- [[[(2R,3S,4S,5R,6S)-6-(2,6- dimethoxyphenoxy)-3,4,5- trihydroxyoxan-2- yl]methoxy]-6- (hydroxymethyl)oxane-3,4,5- triol	[5]
CAS Number	1416253-72-9	[5]
XLogP3	-3.2 (Computed)	[5]
Hydrogen Bond Donor Count	7 (Computed)	[5]
Hydrogen Bond Acceptor Count	13 (Computed)	[5]
Appearance	Solid (Assumed)	-
Melting Point	Data not available in searched literature	-
Boiling Point	Data not available in searched literature	-
Solubility	Data not available in searched literature	-

Syringol (Aglycone)

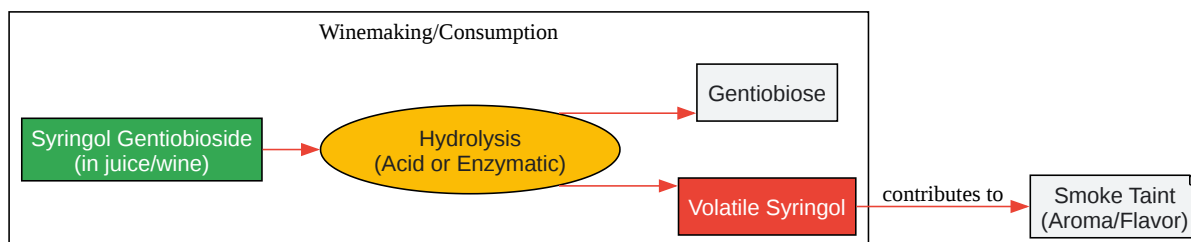
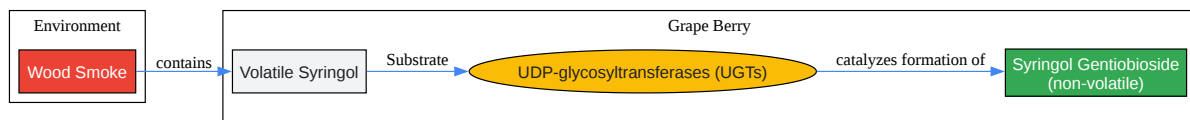
Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₃	[6]
Molecular Weight	154.16 g/mol	[6]
Appearance	Colorless solid	[6]
Melting Point	50-57 °C	[6]
Boiling Point	262 °C	[6]
Solubility in water	Slightly soluble	[6]
Solubility in organic solvents	Ethanol: ~25 mg/mL DMSO: ~20 mg/mL Dimethyl formamide: ~30 mg/mL	[7]
Solubility in aqueous buffer	PBS (pH 7.2): ~3 mg/mL	[7]

Biological Context and Signaling

The primary biological relevance of **Syringol Gentiobioside** is its role as a biomarker for smoke exposure in grapevines.[1] The formation and subsequent breakdown of this compound can be understood as a detoxification and release pathway.

Formation in Grapevines (Detoxification Pathway)

Volatile phenols, such as syringol, are produced during the combustion of lignin in wood.[6] When grapevines are exposed to smoke, these airborne phenols are absorbed by the grape berries. Inside the grape, plant enzymes, specifically UDP-glycosyltransferases (UGTs), catalyze the glycosylation of syringol. This process attaches a glucose molecule to the syringol, which is then further glycosylated to form the gentiobioside. This conversion to a non-volatile glycoside is considered a detoxification mechanism by the plant, as it sequesters the potentially harmful volatile phenol.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. awri.com.au [awri.com.au]
- 2. ives-openscience.eu [ives-openscience.eu]

- 3. Glycosidically-Bound Volatile Phenols Linked to Smoke Taint: Stability during Fermentation with Different Yeasts and in Finished Wine - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. Syringol Gentiobioside | C20H30O13 | CID 57509418 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Syringol - Wikipedia [en.wikipedia.org]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Syringol Gentiobioside: A Technical Whitepaper for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13436358#physicochemical-properties-of-syringol-gentiobioside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com